

In-Depth Technical Guide: N1,N2-Bis(2-(diethylamino)ethyl)oxalamide

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Compound of Interest

Compound Name:	<i>N1,N2-Bis(2-(diethylamino)ethyl)oxalamide</i>
Cat. No.:	B057869

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Abstract

N1,N2-Bis(2-(diethylamino)ethyl)oxalamide, also referred to as DEAE-Oxalamide, is a symmetrical oxalamide derivative with the CAS Number 5432-13-3.[\[1\]](#)[\[2\]](#) This molecule has garnered interest in medicinal chemistry due to its potential as an antimicrobial and anticancer agent. Its structure, featuring a central oxalamide backbone flanked by two diethylaminoethyl groups, allows for hydrogen bonding and coordination with metal ions, suggesting a variety of potential biological interactions.[\[1\]](#) This document provides a comprehensive review of the available scientific literature on **N1,N2-Bis(2-(diethylamino)ethyl)oxalamide**, presenting its chemical properties, synthesis, biological activities, and available experimental data.

Chemical and Physical Properties

N1,N2-Bis(2-(diethylamino)ethyl)oxalamide is characterized by the following properties:

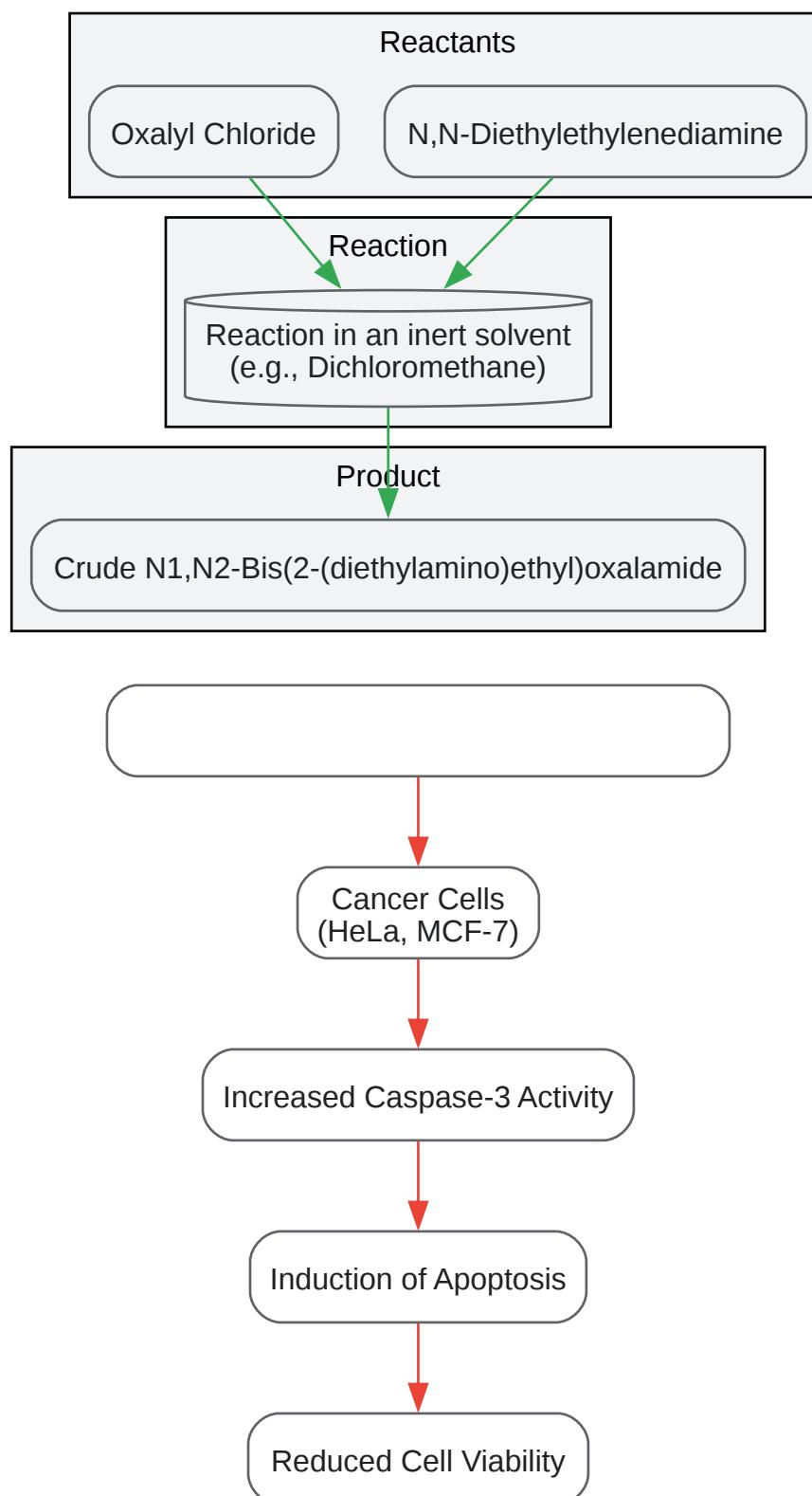
Property	Value	Source
IUPAC Name	N,N'-bis[2-(diethylamino)ethyl]oxamide	[1]
CAS Number	5432-13-3	[1] [2]
Molecular Formula	C ₁₄ H ₃₀ N ₄ O ₂	[2]
Molecular Weight	286.41 g/mol	[2]
Melting Point	169–171°C	[1]
Purity (after recrystallization)	>99.5% (HPLC)	[1]

Synthesis and Purification

Synthesis

The synthesis of **N1,N2-Bis(2-(diethylamino)ethyl)oxalamide** typically involves the coupling of an oxalic acid derivative with the appropriate diethylaminoethylamine precursor. A common laboratory-scale synthesis is analogous to the general preparation of oxalamides.

Experimental Workflow: General Synthesis



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References

- 1. N1,N2-Bis(2-(diethylamino)ethyl)oxalamide | 5432-13-3 | Benchchem [benchchem.com]
- 2. echemi.com [echemi.com]
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